

# Dimethyl Azelate molecular weight and formula

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## Compound of Interest

Compound Name: *Dimethyl Azelate*

Cat. No.: *B156576*

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## In-Depth Technical Guide: Dimethyl Azelate

For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical data on **Dimethyl Azelate**, a diester of azelaic acid. It is intended to be a quick reference for professionals in research and development.

## Core Chemical Properties

**Dimethyl azelate** is the fatty acid methyl ester resulting from the formal condensation of both carboxy groups of nonanedioic acid (azelaic acid) with methanol.<sup>[1][2]</sup> It functions as a plant metabolite.<sup>[1][2]</sup>

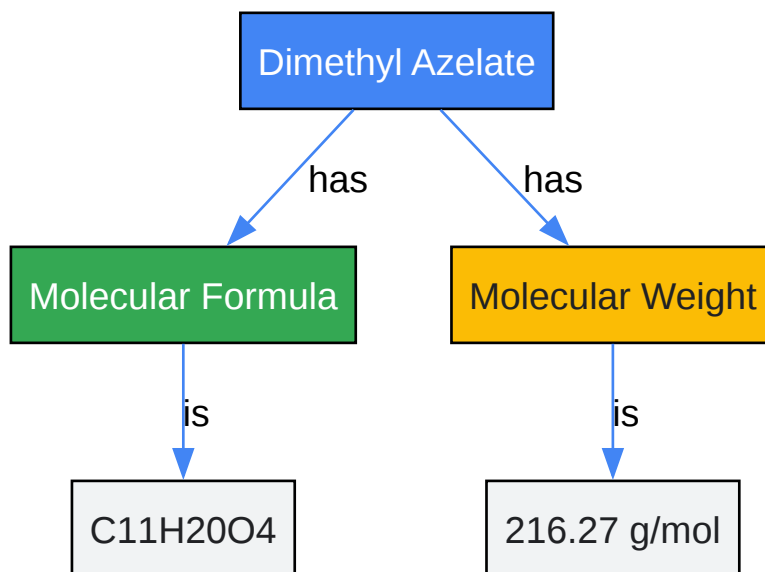
Data Presentation: Molecular Properties

The fundamental molecular properties of **dimethyl azelate** are summarized below for easy reference.

Property	Value	Source
Molecular Formula	C11H20O4	PubChem, Fisher Scientific[1] [3]
Molecular Weight	216.27 g/mol	PubChem, Sigma-Aldrich[1]
Alternate Molecular Weight	216.28 g/mol	Fisher Scientific[3]
IUPAC Name	dimethyl nonanedioate	PubChem[1]
Synonyms	Dimethyl nonanedioate, Methyl azelate, Nonanedioic acid dimethyl ester	Sigma-Aldrich
CAS Number	1732-10-1	Sigma-Aldrich

## Logical Relationships of Identifiers

The following diagram illustrates the relationship between the common name, chemical formula, and molecular weight of **Dimethyl Azelate**.



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Caption: Chemical Identity of **Dimethyl Azelate**.

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## References

- 1. Dimethyl Azelate | C<sub>11</sub>H<sub>20</sub>O<sub>4</sub> | CID 15612 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Dimethyl azelate | 1732-10-1 [chemicalbook.com]
- 3. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Dimethyl Azelate molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b156576#dimethyl-azelate-molecular-weight-and-formula]

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